

# Synthesis of Wilkinson's catalyst from triphenylphosphine.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Triphosphine

Cat. No.: B1213122

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## Application Note: Synthesis of Wilkinson's Catalyst

### Introduction

Wilkinson's catalyst, with the chemical formula  $[\text{RhCl}(\text{PPh}_3)_3]$ , is a coordination complex of rhodium, formally known as chlorotris(triphenylphosphine)rhodium(I).<sup>[1][2][3][4]</sup> It presents as a red-brown crystalline solid and is renowned for its application as a homogeneous catalyst in the hydrogenation of alkenes.<sup>[1][4][5]</sup> Discovered by Sir Geoffrey Wilkinson, this catalyst was a landmark in organometallic chemistry, enabling efficient hydrogenation of unsaturated compounds at ambient temperature and pressure.<sup>[6]</sup> The catalyst's utility lies in its ability to selectively reduce carbon-carbon double and triple bonds without affecting other functional groups like carbonyls, nitriles, or nitro groups.<sup>[4]</sup> Its structure is a slightly distorted square planar, 16-electron complex, which makes it coordinatively unsaturated and thus highly reactive towards substrates like  $\text{H}_2$  and alkenes.<sup>[1][5]</sup>

### Reaction Mechanism

The synthesis of Wilkinson's catalyst is typically achieved by the reaction of rhodium(III) chloride hydrate with an excess of triphenylphosphine in refluxing ethanol.<sup>[1][7][8]</sup> In this reaction, triphenylphosphine serves a dual role: it acts as a ligand coordinating to the rhodium center and as a reducing agent.<sup>[1]</sup> One equivalent of triphenylphosphine reduces  $\text{Rh(III)}$  to  $\text{Rh(I)}$ , becoming oxidized to triphenylphosphine oxide ( $\text{OPPh}_3$ ) in the process, while three other equivalents bind to the metal center.<sup>[1]</sup>

The overall balanced chemical equation for the synthesis is:  $\text{RhCl}_3(\text{H}_2\text{O})_3 + 4 \text{PPh}_3 \rightarrow \text{RhCl}(\text{PPh}_3)_3 + \text{OPPh}_3 + 2 \text{HCl} + 2 \text{H}_2\text{O}$ <sup>[1][6]</sup>

## Experimental Protocols

### Protocol 1: General Laboratory Scale Synthesis

This protocol is adapted from established laboratory procedures for synthesizing Wilkinson's Catalyst.<sup>[9][10]</sup>

#### Materials and Equipment:

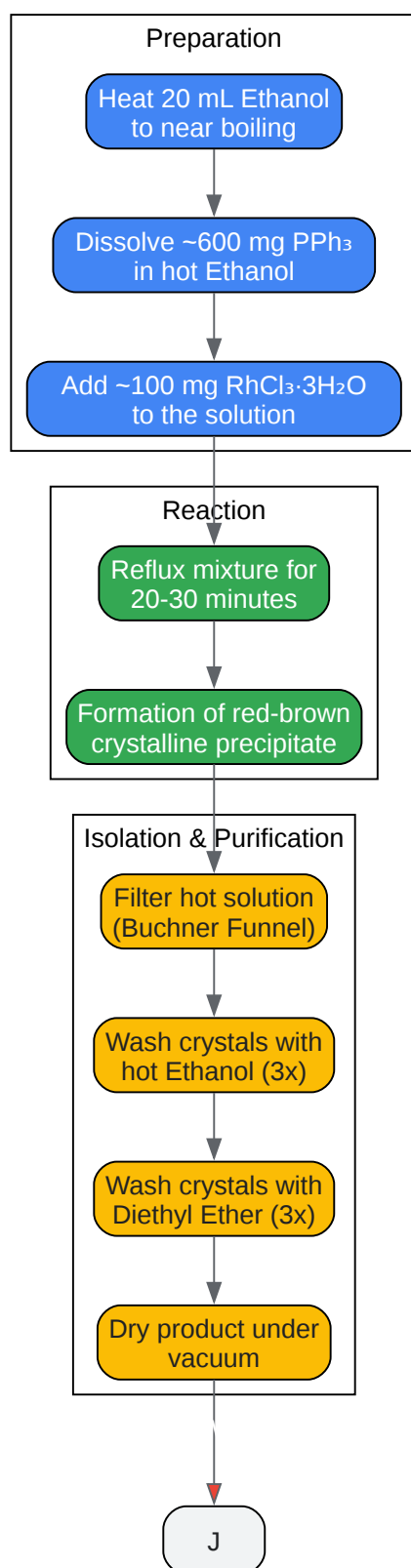
- Rhodium(III) chloride trihydrate ( $\text{RhCl}_3 \cdot 3\text{H}_2\text{O}$ )
- Triphenylphosphine ( $\text{PPh}_3$ ), freshly crystallized from ethanol
- Absolute Ethanol ( $\text{EtOH}$ )
- Diethyl ether
- Round-bottom flask with reflux condenser
- Magnetic stirrer and heat source (heating mantle)
- Buchner or Hirsch funnel and filter flask
- Nitrogen or Argon gas inlet
- Standard laboratory glassware

#### Procedure:

- Setup: Equip a 100 mL round-bottom flask with a magnetic stir bar and a reflux condenser. Ensure the setup is flushed with an inert gas like nitrogen or argon.
- Reagent Preparation: In the flask, place 20 mL of absolute ethanol and heat it to just below its boiling point.<sup>[9]</sup>

- Addition of Triphenylphosphine: Add a six-fold excess of triphenylphosphine (approx. 600 mg) to the hot ethanol and stir until it is completely dissolved.<sup>[9]</sup>
- Addition of Rhodium Salt: Add rhodium(III) chloride trihydrate (approx. 100 mg) to the solution.<sup>[9]</sup>
- Reflux: Allow the mixture to reflux with continuous stirring. The solution will turn from yellow to a deep red-brown as the burgundy-colored crystalline product precipitates. A reflux time of 20-30 minutes is typically sufficient.<sup>[6][9]</sup>
- Isolation: While still hot, filter the mixture through a Hirsch or Buchner funnel to collect the crystals.<sup>[9][10]</sup>
- Washing: Wash the collected crystals with three small portions of hot ethanol, followed by three small portions of diethyl ether to remove any soluble impurities.<sup>[9]</sup>
- Drying: Dry the final product on the filter by applying continuous suction. For complete dryness, the crystals can be placed in a vacuum desiccator.

#### Workflow Diagram



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Caption: Experimental workflow for the synthesis of Wilkinson's catalyst.

## Data Summary

Table 1: Reactant and Product Properties

Compound	Formula	Molar Mass (g/mol )	Role	Appearance
Rhodium(III) Chloride Trihydrate	$\text{RhCl}_3 \cdot 3\text{H}_2\text{O}$	263.32	Rhodium Source	Reddish-brown powder
Triphenylphosphine	$\text{PPh}_3$	262.29	Ligand & Reducing Agent	White solid
Wilkinson's Catalyst	$\text{RhCl}(\text{PPh}_3)_3$	925.22[2][3]	Product/Catalyst	Red-brown/burgundy solid[1][2]
Triphenylphosphine Oxide	$\text{OPPh}_3$	278.28	Byproduct	White solid

Table 2: Experimental and Physical Data

Parameter	Value	Reference
Stoichiometry		
Molar Ratio (PPh <sub>3</sub> : RhCl <sub>3</sub> ·3H <sub>2</sub> O)	> 4:1 (Excess PPh <sub>3</sub> )	[1][9]
Yield		
Reported Experimental Yield	84.8% - 88%	[9][10]
Physical Properties		
Melting Point	245-250 °C (518-523 K)	[2][3]
Solubility	Soluble in benzene, THF, dichloromethane. Insoluble in water.	[1][2]
Structural Properties		
Molecular Geometry	Slightly distorted square planar	[1][5]
Electron Count	16-electron complex	[1][5]

Table 3: Characterization Data

Technique	Observation	Purpose
Infrared (IR) Spectroscopy	Used to identify functional groups. The IR spectrum of the activated hydrido complex shows a characteristic Rh-H stretch around $2000\text{ cm}^{-1}$ . <sup>[9]</sup>	Confirms catalyst activation by $\text{H}_2$ .
NMR Spectroscopy ( $^1\text{H}$ , $^{31}\text{P}$ , $^{13}\text{C}$ )	Provides detailed structural information about the ligand environment around the metal center.	Confirms the structure and purity of the complex. <sup>[11]</sup> <sup>[12]</sup>
Mass Spectrometry	Confirms the molecular weight of the synthesized complex.	Verifies the identity of the product. <sup>[11]</sup>
X-ray Crystallography	Determines the precise solid-state structure, confirming the square planar geometry. <sup>[1]</sup>	Provides definitive structural proof.

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- To cite this document: BenchChem. [Synthesis of Wilkinson's catalyst from triphenylphosphine.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1213122#synthesis-of-wilkinson-s-catalyst-from-triphenylphosphine]

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
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